

YM-58483 vs. Synta66: A Comparative Guide to Orai1 Inhibition

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Compound of Interest

Compound Name: YM-58483

Cat. No.: B1682358

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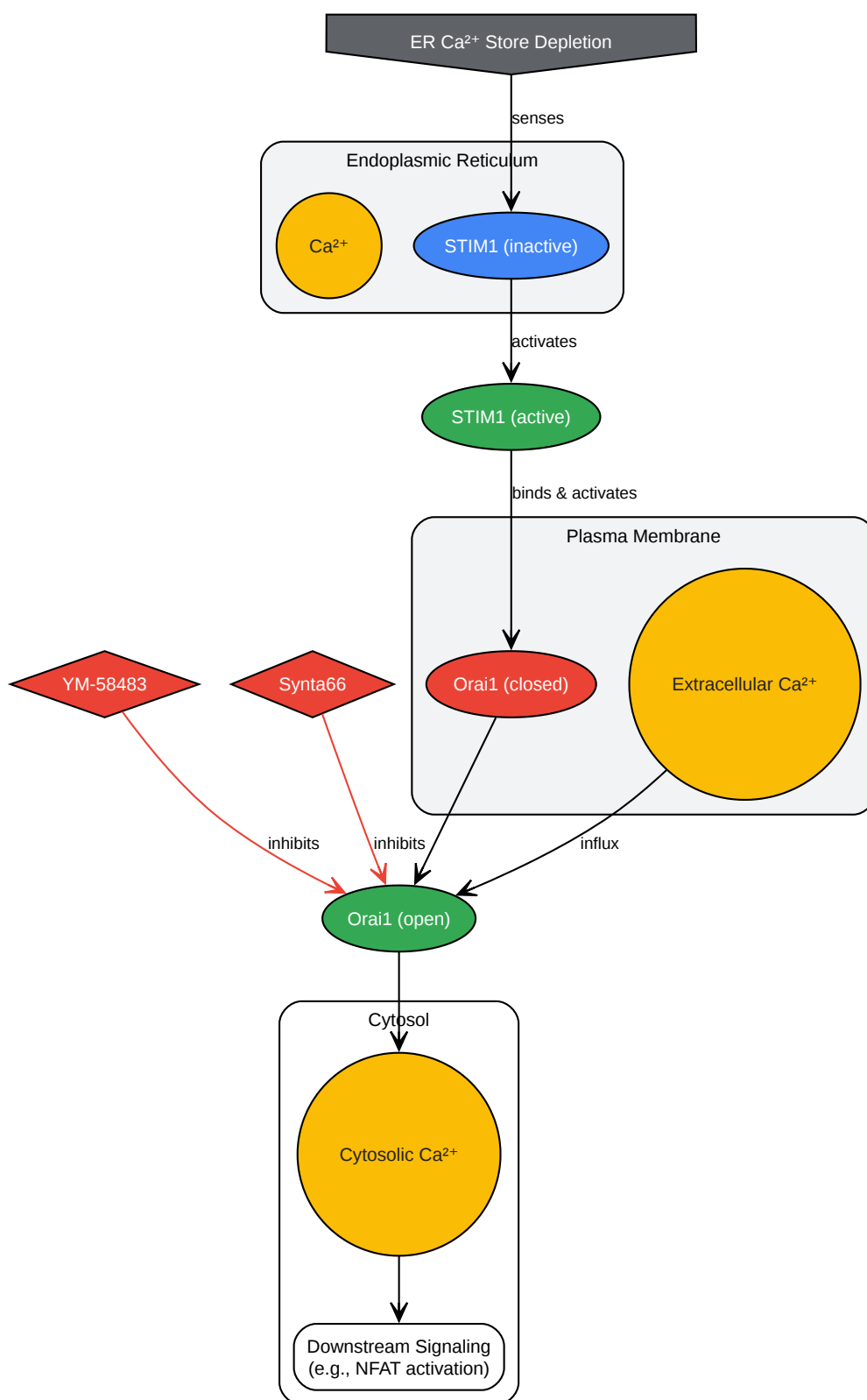
This guide provides a detailed comparison of the efficacy of two prominent small molecule inhibitors of the Orai1 calcium channel, **YM-58483** (also known as BTP2) and Synta66. The objective is to present a clear, data-driven analysis of their performance, supported by experimental evidence, to aid researchers in selecting the appropriate tool for their studies of store-operated calcium entry (SOCE) and its physiological roles.

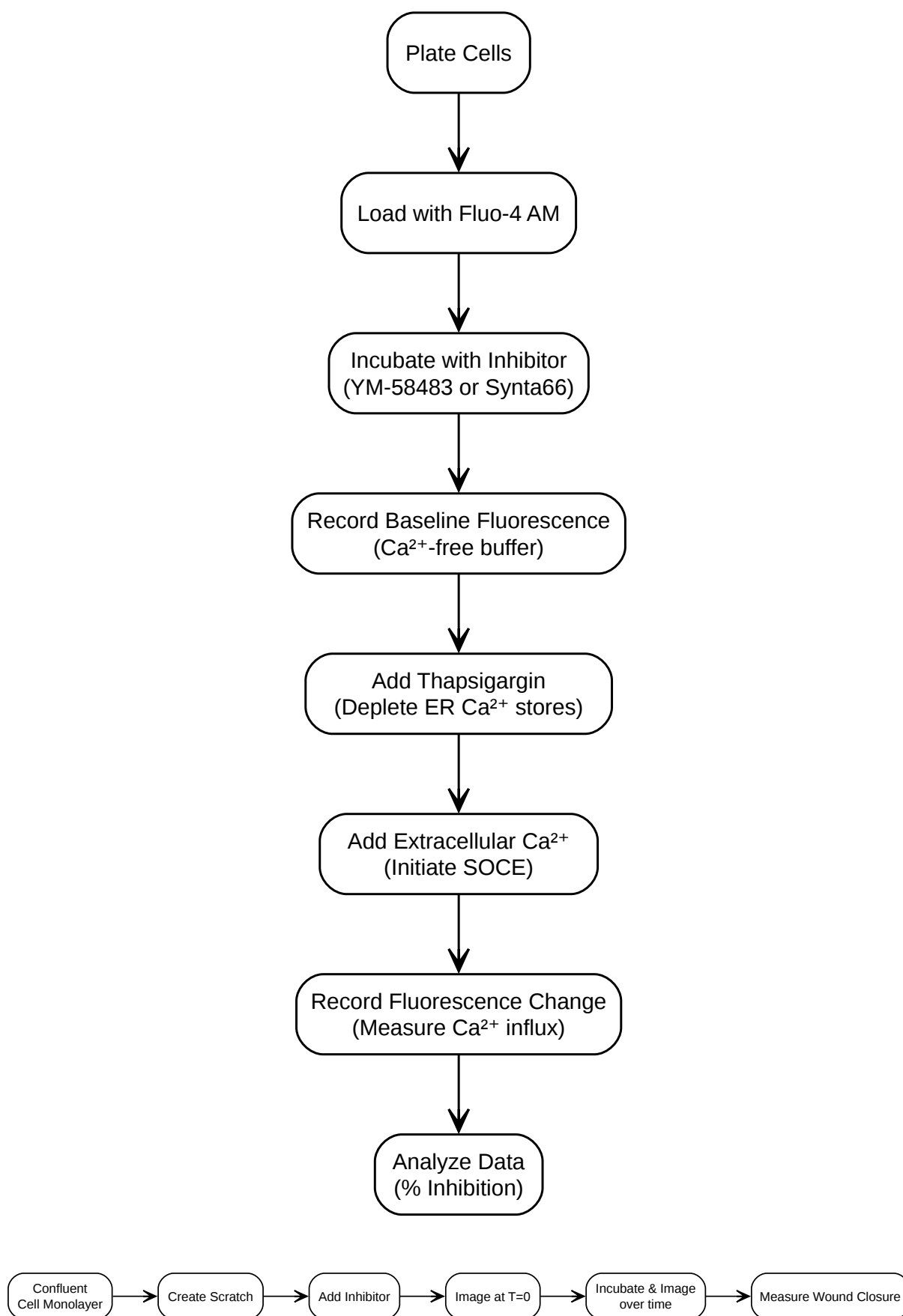
At a Glance: Key Differences

Feature	YM-58483 (BTP2)	Synta66
Primary Target	Orai1, Orai2	Orai1
Effect on Orai2	Inhibition	Potentiation
Effect on Orai3	Partial Inhibition	No Effect
Reported IC50 for Orai1	~2.8 μ M (MDA-MB-231 cells)	~1-4 μ M (RBL and HEK293 cells)
Effect on Cell Proliferation	Inhibitory	No significant effect
Effect on Cell Migration	Inhibitory	Inhibitory

Mechanism of Action: Targeting the Orai1 Channel

Both **YM-58483** and Synta66 are potent inhibitors of Orai1, the pore-forming subunit of the calcium release-activated calcium (CRAC) channel. The activation of Orai1 is a critical step in store-operated calcium entry (SOCE), a fundamental cellular process for calcium signaling. This process is initiated by the depletion of calcium from the endoplasmic reticulum (ER), which is sensed by the stromal interaction molecule 1 (STIM1). STIM1 then translocates to the plasma membrane where it directly interacts with and activates Orai1 channels, leading to an influx of extracellular calcium.





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